

physical characteristics of anhydrous acetone

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Compound of Interest

Compound Name: Acetone

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An in-depth guide to the physical characteristics of anhydrous **acetone**, tailored for researchers, scientists, and drug development professionals.

Introduction

Anhydrous **acetone** ($(\text{CH}_3)_2\text{CO}$), also known as propanone, is the simplest and smallest ketone.^{[1][2]} It is a colorless, volatile, and flammable liquid with a characteristic pungent, sweetish odor.^{[1][2][3]} In its anhydrous form, all water has been removed, making it a high-purity solvent suitable for chemical reactions and analytical applications where the presence of water could interfere.^{[4][5]} This guide provides a comprehensive overview of the core physical characteristics of anhydrous **acetone**, methods for their determination, and the interplay between these properties.

Core Physical and Chemical Properties

The fundamental properties of anhydrous **acetone** are summarized below. These values are critical for its application in laboratory and industrial settings.

Property	Value
Molecular Formula	C ₃ H ₆ O[3][4]
Molecular Weight	58.08 g/mol [3][4][5][6][7]
Appearance	Clear, colorless liquid[3][5]
Odor	Characteristic, sweetish, fruity odor[3][4][8]
Purity (ACS Reagent Grade)	≥99.5%[5]
Water Content (Anhydrous)	≤0.005%[5]

Quantitative Physical Data

The following tables provide detailed quantitative data for various physical properties of anhydrous **acetone**. These parameters are essential for modeling chemical processes, ensuring safety, and for quality control.

Thermal Properties

Property	Value	Conditions
Boiling Point	56 °C to 56.29 °C[1][2][4][5][6] [9][10][11][12]	at 760 mmHg
Melting/Freezing Point	-94 °C to -95.35 °C[1][2][5][9] [10][11][12][13]	
Flash Point	-17 °C to -20 °C[1][5][14]	Closed Cup
Autoignition Temperature	465 °C[13][14][15][16][17]	

Density and Viscosity

Property	Value	Temperature
Density	0.791 g/mL[5][11][13] 0.7900 g/mL[9] 0.7845 g/mL[2][9][18]	25 °C 20 °C 25 °C
Viscosity	0.40 mPa·s[19] 0.36 cP[20] 0.32 cP[3] 0.30 mPa·s[19] 0.25 mPa·s[19]	0 °C 20 °C 20 °C 30 °C 50 °C

Optical and Other Properties

Property	Value	Conditions
Refractive Index (n _D)	1.359[5][11][18] 1.3587[9] 1.3588[21]	at 20 °C
Vapor Pressure	184 mmHg to 184.5 Torr[9] 270 mmHg[22]	at 20 °C at 30 °C (86 °F)
Vapor Density	2.0 (vs air)[13][22]	
Solubility	Miscible with water, ethanol, ether, benzene, and chloroform.[1][2][4][11][12][13][18]	
Explosive Limits in Air	2.5% - 13.2% by volume[2][13][14][15]	

Experimental Protocols for Property Determination

Accurate determination of physical properties is crucial. Below are generalized methodologies for key experiments.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.

- Apparatus: A small test tube, a thermometer, a capillary tube (sealed at one end), a heating bath (e.g., water or oil bath), and a heat source.
- Methodology:
 - Place a small amount of anhydrous **acetone** into the test tube.
 - Invert the capillary tube (open end down) and place it into the **acetone** in the test tube.
 - Secure a thermometer so that its bulb is level with the **acetone**.
 - Immerse the test tube assembly into the heating bath.
 - Heat the bath gently and observe the capillary tube. A steady stream of bubbles will emerge as the liquid heats up and boils.
 - Turn off the heat source and allow the bath to cool slowly.
 - The boiling point is the temperature at which the bubbling stops and the liquid is drawn back into the capillary tube.[23] This temperature should be corrected for atmospheric pressure if precision is required.

Determination of Density

Density is the mass per unit volume of a substance.

- Apparatus: A pycnometer (a small glass flask of a known volume), an analytical balance, and a constant temperature bath.
- Methodology:
 - Clean and dry the pycnometer and determine its mass accurately.
 - Fill the pycnometer with anhydrous **acetone**, ensuring no air bubbles are present.
 - Place the filled pycnometer in a constant temperature bath (e.g., 20 °C or 25 °C) to allow the liquid to reach thermal equilibrium.
 - Adjust the volume of the **acetone** to the pycnometer's calibration mark.

- Dry the outside of the pycnometer and weigh it.
- The density is calculated by dividing the mass of the **acetone** (mass of filled pycnometer minus mass of empty pycnometer) by the known volume of the pycnometer.

Determination of Refractive Index

The refractive index measures how much the path of light is bent, or refracted, when entering a material.

- Apparatus: A refractometer (e.g., an Abbe refractometer) and a constant temperature source.
- Methodology:
 - Calibrate the refractometer using a standard sample with a known refractive index.
 - Ensure the prism of the refractometer is clean and dry.
 - Place a few drops of anhydrous **acetone** onto the prism.
 - Close the prism and allow the sample to reach the desired temperature (e.g., 20 °C), which is often controlled by a circulating water bath.
 - Adjust the instrument to bring the dividing line between the light and dark fields into sharp focus at the center of the crosshairs.
 - Read the refractive index directly from the instrument's scale.

Determination of Viscosity

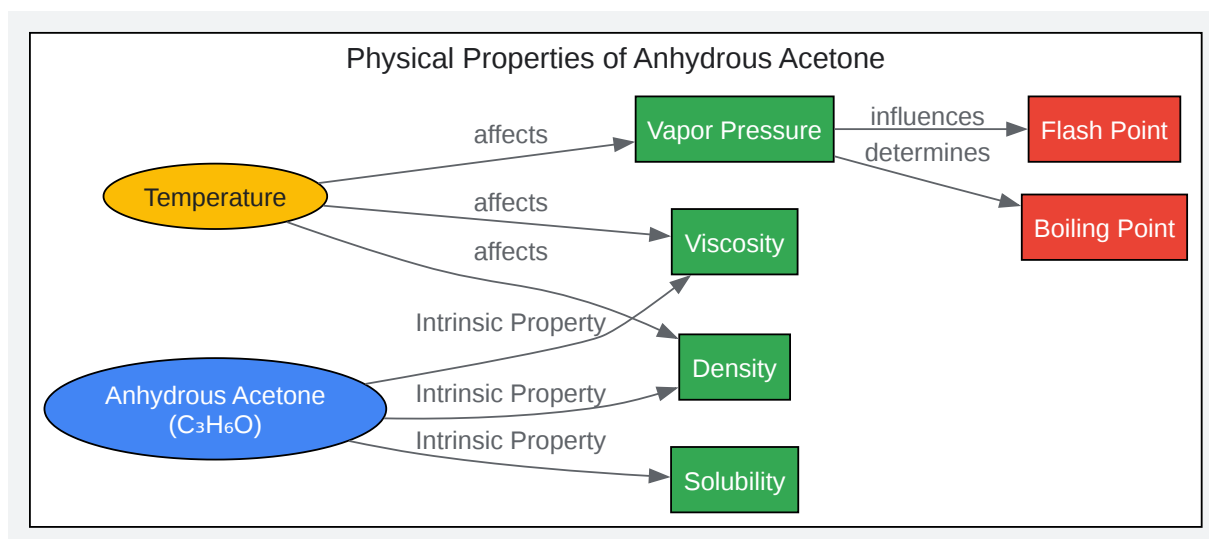
Viscosity is a measure of a fluid's resistance to flow.

- Apparatus: A viscometer (e.g., a capillary viscometer like an Ostwald or Ubbelohde type), a constant temperature bath, and a stopwatch.[\[24\]](#)
- Methodology:
 - Clean and dry the viscometer thoroughly.

- Introduce a precise volume of anhydrous **acetone** into the viscometer.
- Place the viscometer in a constant temperature bath and allow it to equilibrate.
- Using suction, draw the **acetone** up through the capillary tube to a point above the upper timing mark.
- Release the suction and measure the time it takes for the liquid meniscus to fall from the upper to the lower timing mark.
- The kinematic viscosity can be calculated using the viscometer's calibration constant and the measured flow time. The dynamic viscosity is then found by multiplying the kinematic viscosity by the density of the **acetone** at that temperature.

Interrelation of Physical Properties

The physical properties of anhydrous **acetone** are interconnected, and understanding these relationships is vital for its application. Temperature is a primary factor influencing many of these characteristics.



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
Caption: Logical relationships between key physical properties of anhydrous **acetone**.

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References

- 1. What is Acetone? Understanding Its Chemical Properties and Uses [elchemy.com]
- 2. Acetone - Wikipedia [en.wikipedia.org]
- 3. Acetone | CH₃-CO-CH₃ | CID 180 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Page loading... [guidechem.com]
- 5. Anhydrous Acetone ACS Reagent Grade Supplier in Pakistan | Alkemist  High-Purity Solvent | Alkemist [alkemist.org]
- 6. Acetone | Fisher Scientific [fishersci.ca]
- 7. merckindex.rsc.org [merckindex.rsc.org]
- 8. echemi.com [echemi.com]
- 9. Acetone Solvent Properties [macro.lsu.edu]
- 10. Acetone [webbook.nist.gov]
- 11. 67-64-1 CAS MSDS (Acetone) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 12. Acetone - Colorless Flammable Liquid, -95.4°C Melting Point, Solvent For Plastics And Fibers at Best Price in Thane | Marudhar Petrochem [tradeindia.com]
- 13. farnell.com [farnell.com]
- 14. nrf.aux.eng.ufl.edu [nrf.aux.eng.ufl.edu]
- 15. ICSC 0087 - ACETONE [inchem.org]
- 16. pdf.dutscher.com [pdf.dutscher.com]
- 17. taylorandfrancis.com [taylorandfrancis.com]

- 18. Acetone [fishersci.com]
- 19. Viscosity of Acetone – viscosity table and viscosity chart | Anton Paar Wiki [wiki.anton-paar.com]
- 20. Viscosity [macro.lsu.edu]
- 21. youtube.com [youtube.com]
- 22. ACETONE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 23. alameda.edu [alameda.edu]
- 24. The Viscosity of Acetone-water Solutions Up to Their Normal Boiling Points - The Portal to Texas History [texashistory.unt.edu]
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